

Physical and chemical properties of N-benzylbut-3-en-1-amine

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Compound of Interest

Compound Name: **N-benzylbut-3-en-1-amine**

Cat. No.: **B100477**

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An In-Depth Technical Guide to N-benzylbut-3-en-1-amine

Abstract

N-benzylbut-3-en-1-amine is a bifunctional secondary amine of significant interest in synthetic organic chemistry. Possessing both a nucleophilic secondary amine and a reactive terminal alkene, this molecule serves as a versatile building block for the construction of complex nitrogen-containing heterocycles and other target molecules relevant to pharmaceutical and materials science research. This guide provides a comprehensive overview of its core physical and chemical properties, characteristic spectroscopic signatures, established synthetic protocols, and essential safety and handling information. The content is structured to provide researchers, chemists, and drug development professionals with the technical insights required for its effective application in a laboratory setting.

Compound Identification and Core Structure

N-benzylbut-3-en-1-amine is systematically named under IUPAC nomenclature and is identified by a unique CAS Registry Number.[\[1\]](#) Its structure features a benzyl group and a but-3-en-1-yl group attached to a central nitrogen atom.

- IUPAC Name: **N-benzylbut-3-en-1-amine**[\[1\]](#)
- CAS Number: 17150-62-8

- Molecular Formula: C₁₁H₁₅N
- Synonyms: N-(3-Butenyl)benzylamine, benzyl(but-3-en-1-yl)amine, N-benzyl-3-butenylamine[1][2]

Physicochemical Properties

The physicochemical properties of **N-benzylbut-3-en-1-amine** are summarized below. The compound is typically supplied as a liquid, ranging from colorless to yellow-brown, and should be stored under refrigeration in a dry, sealed environment.

Property	Value	Source
Molecular Weight	161.25 g/mol	
Physical Form	Colorless to Yellow-brown Liquid or Semi-solid	
Boiling Point	235.7 °C (at 760 mmHg)	[2]
Density	0.917 g/cm ³	[2]
Refractive Index	1.515	[2]
Flash Point	98.8 °C	[2]
XLogP3	2.6	[1]
Storage Temperature	2-8 °C	

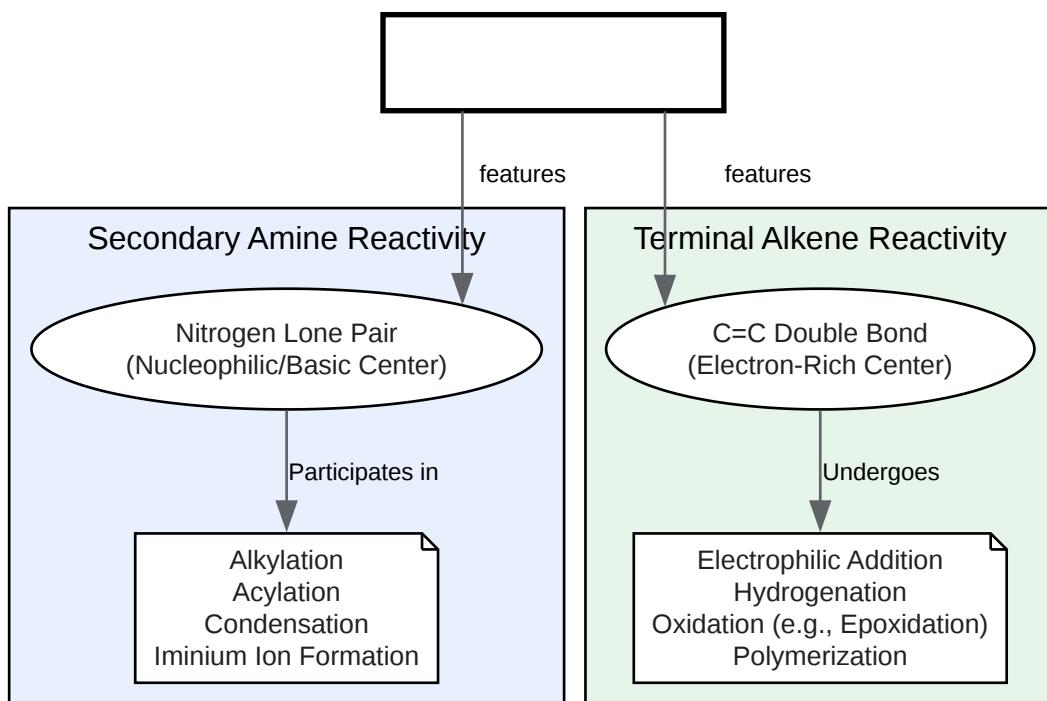
Reactivity and Chemical Profile

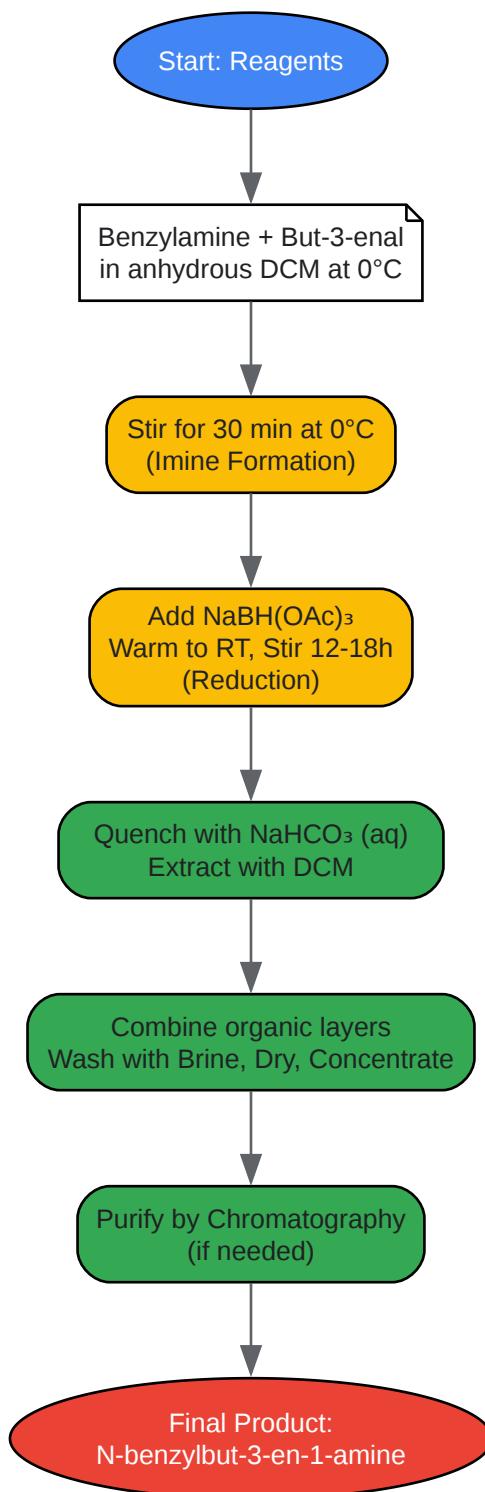
The chemical behavior of **N-benzylbut-3-en-1-amine** is dictated by the presence of two key functional groups: a secondary amine and a terminal alkene. This dual reactivity makes it a valuable intermediate for a variety of chemical transformations.

- Secondary Amine: The lone pair of electrons on the nitrogen atom imparts nucleophilic and basic properties.[3] It readily participates in reactions such as alkylation, acylation, and condensation with carbonyl compounds. As a secondary amine, it can form iminium ions, which are key intermediates in reactions like the Mannich and Pictet-Spengler reactions.[3]

- Terminal Alkene: The carbon-carbon double bond is susceptible to electrophilic addition. It can undergo a wide range of transformations, including hydrogenation, halogenation, hydroboration-oxidation, epoxidation, and polymerization.

This bifunctional nature allows for tandem or sequential reactions, enabling the rapid construction of molecular complexity from a single starting material.





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Sources

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